

tetrafluorostannane thermal stability

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tetrafluorostannane

CAS No.: 7783-62-2

Cat. No.: S573210

Get Quote

Thermal Stability and Decomposition

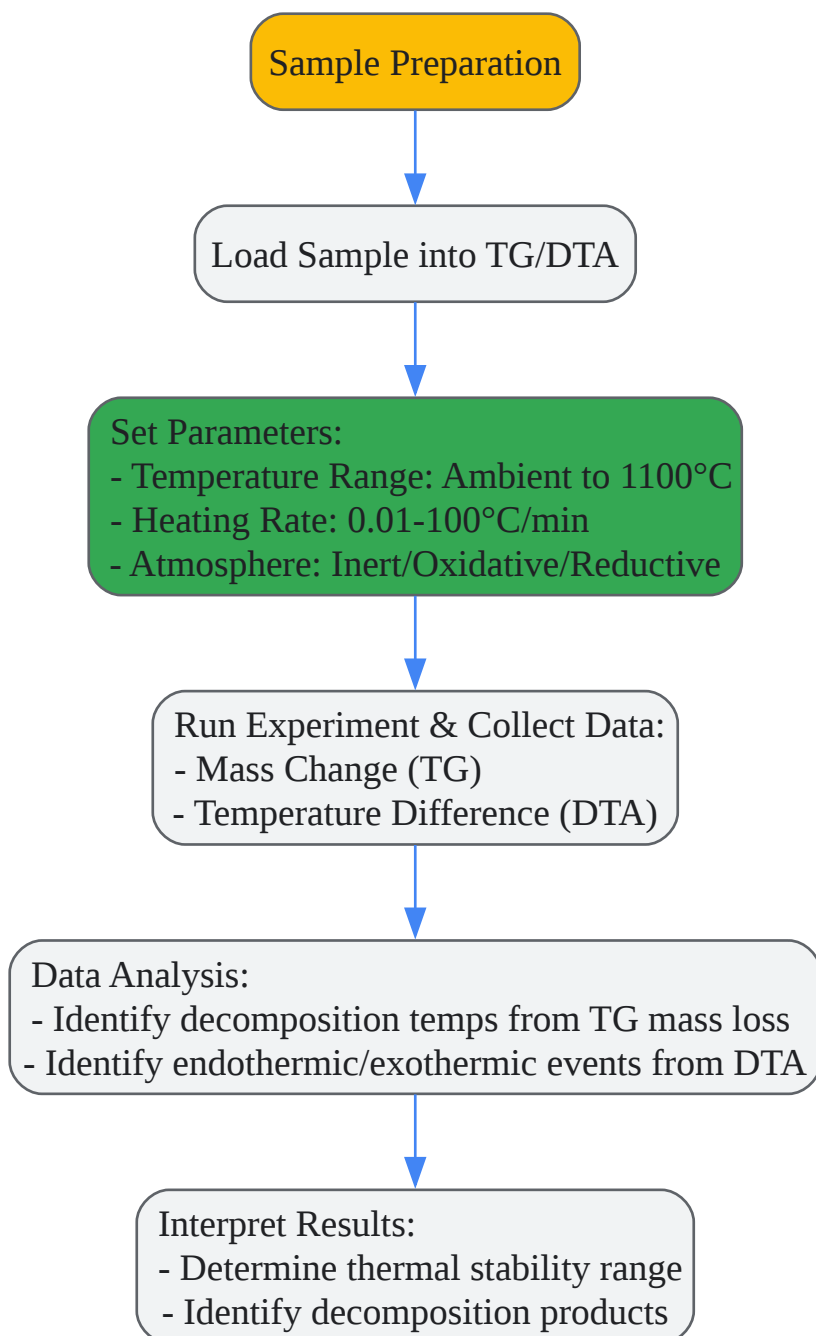
The core information on the thermal behavior of **tetrafluorostannane** (SnF₄) is summarized in the table below.

Property	Description/Value
General Thermal Stability	Relatively stable, but decomposes upon heating to high temperatures [1].
Decomposition Onset	>150 °C [1].
Decomposition Products	Tin tetrafluoride vapor (SnF ₄ (v)) and fluorine gas (F ₂) [1].
Decomposition Reaction	$\text{SnF}_4 (\text{s}) \xrightarrow{\Delta} \text{SnF}_4 (\text{v}) + \text{F}_2 (\text{g})$ [1].
Hygroscopicity	Hygroscopic (readily absorbs moisture from the air) [1].
Hydrolysis Reaction	$\text{SnF}_4 + 2\text{H}_2\text{O} \rightarrow \text{SnF}_2 + 4\text{HF}$ [1].

Experimental Analysis Protocol

To experimentally determine the thermal stability of a compound like **tetrafluorostannane**, **Thermogravimetry/Differential Thermal Analysis (TG/DTA)** is a key methodology [2]. The workflow

below outlines the core experimental process.



[Click to download full resolution via product page](#)

Capturing Thermal Events: This diagram shows the TG/DTA workflow for thermal stability analysis [2].

The technical specifications for a typical TG/DTA experiment are [2]:

- **Temperature Range:** Ambient to 1100°C

- **Sample Mass:** 0.1 – 180 mg
- **Heating Rate:** 0.01 to 100.00 °C/minute
- **Controlled Atmospheres:** Inert (e.g., N₂, Ar), Oxidative (e.g., O₂, Air), or Reductive (e.g., H₂/Ar mixture)

Research Guidance and Paths Forward

The available data provides a starting point, but a full technical guide requires more in-depth information. Here are some suggestions for your continued research:

- **Consult Specialized Databases:** For comprehensive data like exact kinetic parameters (activation energy, pre-exponential factor) and detailed thermodynamic profiles, search platforms like **SciFinder** or **Reaxys** are essential.
- **Explore Analogous Protocols:** The experimental methodology used for other energetic fluorinated compounds can serve as a strong reference [3]. You can adapt similar DSC and TG procedures to study SnF₄.
- **Prioritize Primary Literature:** The most detailed decomposition data will likely be found in **primary research articles** focused specifically on inorganic tin halides or the physico-chemical properties of SnF₄.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy Tetrafluorostannane | 7783-62-2 [smolecule.com]
2. Thermogravimetry Differential Thermal Analysis (TG/DTA) [eag.com]
3. Thermal Decomposition Kinetics and Compatibility of 3,5 ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tetrafluorostannane thermal stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b573210#tetrafluorostannane-thermal-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com